

Core Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: 3-[4-(Benzyloxy)phenoxy]pyrrolidine

CAS No.: 194668-52-5

Cat. No.: B222371

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3-[4-(Benzyloxy)phenoxy]pyrrolidine is a secondary amine featuring a pyrrolidine ring linked via an ether bond to a phenoxy group, which is further substituted with a benzyloxy moiety. The pyrrolidine ring is a prevalent scaffold in numerous FDA-approved drugs, valued for its ability to introduce three-dimensionality and favorable pharmacokinetic properties into a molecule.^{[1][2][3]}

The core structure combines the saturated, flexible pyrrolidine ring with a more rigid aromatic system. This unique combination allows for specific spatial arrangements of its functional groups, making it a compelling building block for creating targeted therapeutic agents.

Chemical Structure:

Caption: 2D structure of **3-[4-(Benzyloxy)phenoxy]pyrrolidine**.

Table 1: Key Chemical Identifiers and Properties

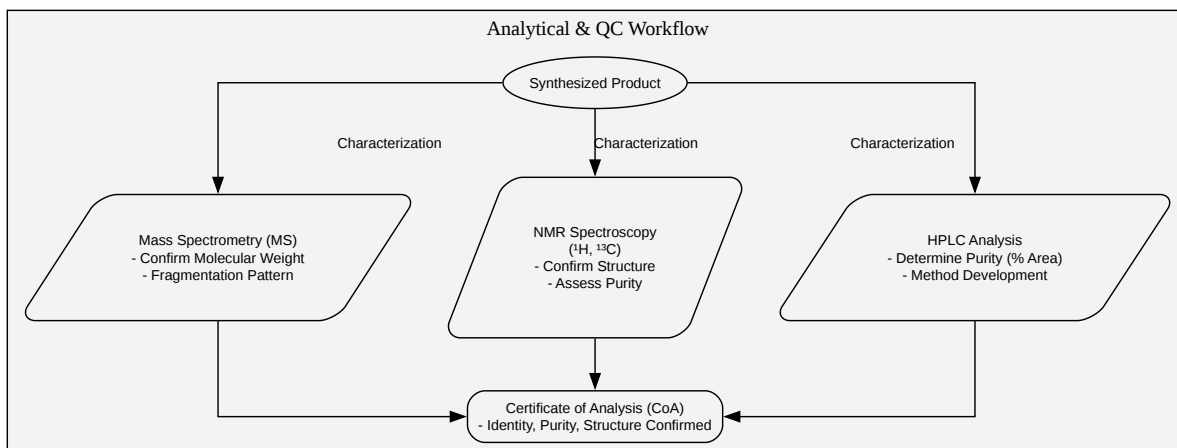
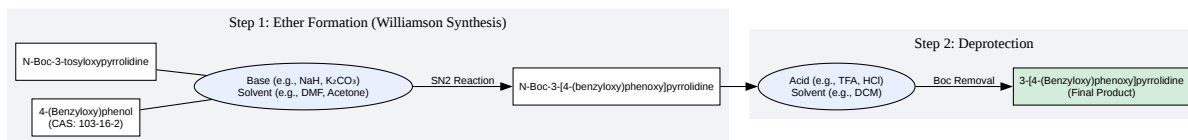
Property	Value	Source
CAS Number	194668-52-5 (HCl salt)	[4]
PubChem CID	18357131 (free base)	[4]
Molecular Formula	C ₁₇ H ₁₉ NO ₂	[4]
Molecular Weight	269.34 g/mol	[4]
Appearance	Expected to be a solid or oil at room temperature.	N/A
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, and DMSO.	N/A

Synthesis and Mechanistic Rationale

The synthesis of **3-[4-(Benzyloxy)phenoxy]pyrrolidine** can be efficiently achieved through several established synthetic routes. A logical and common approach is the Williamson ether synthesis, which involves the nucleophilic substitution of a halide or other leaving group by an alkoxide.

Causality in Synthetic Design: The choice of this pathway is dictated by the commercial availability of the starting materials and the high efficiency of the S_N2 reaction for forming ether linkages. The key precursors are 4-(benzyloxy)phenol and a pyrrolidine ring functionalized at the 3-position with a good leaving group (e.g., tosylate, mesylate, or a halide). The pyrrolidine nitrogen is typically protected during this step to prevent it from acting as a competing nucleophile. The tert-butoxycarbonyl (Boc) group is an ideal choice for this purpose due to its stability under basic conditions and its facile removal under acidic conditions.

Representative Synthetic Scheme:



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Sources

- [1. iris.unipa.it \[iris.unipa.it\]](https://iris.unipa.it)
- [2. enamine.net \[enamine.net\]](https://enamine.net)
- [3. img01.pharmablock.com \[img01.pharmablock.com\]](https://img01.pharmablock.com)
- [4. 3-\[4-\(Benzyloxy\)phenoxy\]pyrrolidine | C17H19NO2 | CID 18357131 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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